

Application Notes and Protocols: 4-Aminophenyl- β -D-galactopyranoside for Immunological Applications

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Compound of Interest

Compound Name: 4-Aminophenyl-beta-D-galactopyranoside

Cat. No.: B1581240

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Introduction: The Versatility of 4-Aminophenyl- β -D-galactopyranoside in Immunological Research

4-Aminophenyl- β -D-galactopyranoside (PAPG) is a versatile chemical compound that serves as a cornerstone in a variety of immunological applications. Its unique structure, featuring a β -D-galactopyranoside moiety and an aminophenyl group, allows for its use as both a substrate for enzymatic reactions and a hapten for the generation of specific antibodies. The aminophenyl group provides a reactive handle for covalent conjugation to carrier proteins and solid surfaces, making it an invaluable tool for researchers in immunology, drug development, and diagnostics.^{[1][2]} This guide provides an in-depth exploration of the key immunological applications of PAPG, complete with detailed protocols and the scientific rationale behind them.

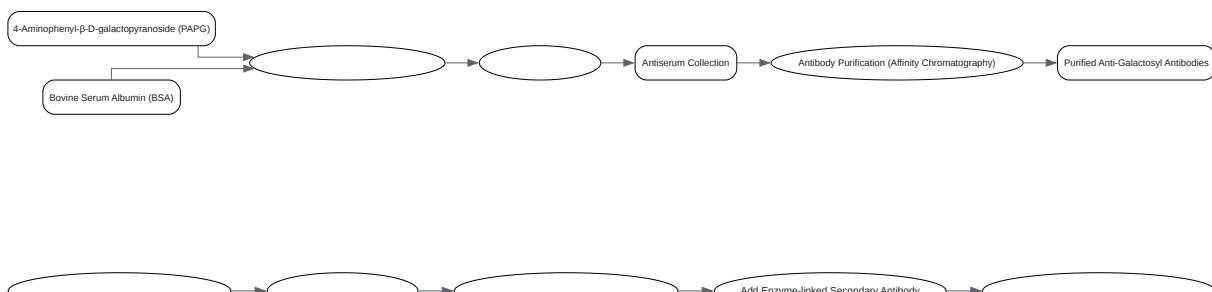
Key Properties of 4-Aminophenyl- β -D-galactopyranoside:

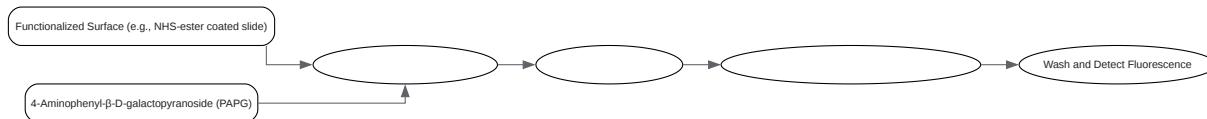
Property	Description
Molecular Formula	C ₁₂ H ₁₇ NO ₆
Molecular Weight	271.27 g/mol [3][4]
Appearance	White to yellow cast powder[3]
Solubility	Soluble in water[3]
Storage	Store desiccated at -20°C, protected from light[5][6]

Application 1: Production of Anti-Galactosyl Antibodies using a PAPG-Protein Conjugate

The β -D-galactopyranoside residue of PAPG can act as a hapten, a small molecule that can elicit an immune response only when attached to a large carrier, such as a protein. By conjugating PAPG to a carrier protein like bovine serum albumin (BSA), a potent immunogen is created that can be used to generate polyclonal or monoclonal antibodies specific for the galactosyl moiety. These antibodies are valuable reagents for studying glycobiology and for the development of diagnostics.

Workflow for Anti-Galactosyl Antibody Production:



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